

Application Note: Investigating PARP Inhibitors in Cancer Research

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Compound of Interest		
Compound Name:	5-Nitroisoquinoline	
Cat. No.:	B018046	Get Quote

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Introduction

Poly (ADP-ribose) polymerase (PARP) enzymes, particularly PARP1, are crucial for cellular homeostasis, playing a key role in DNA single-strand break (SSB) repair through the Base Excision Repair (BER) pathway.[1][2] Upon detecting a DNA break, PARP1 binds to the damaged site and synthesizes poly (ADP-ribose) (PAR) chains, which act as a scaffold to recruit other DNA repair proteins.[2][3] PARP inhibitors (PARPi) are a class of targeted therapies that competitively bind to the catalytic domain of PARP, preventing this repair process.[4][5]

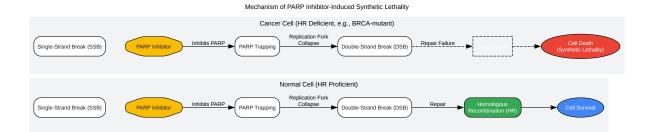
The primary application of PARP inhibitors in cancer therapy is rooted in the concept of synthetic lethality.[6][7][8] In cancer cells with mutations in BRCA1 or BRCA2 genes, the homologous recombination (HR) pathway for repairing DNA double-strand breaks (DSBs) is deficient.[6][9] When these HR-deficient cells are treated with a PARP inhibitor, the unrepaired SSBs accumulate and collapse replication forks during cell division, leading to the formation of DSBs.[5][10] Since the HR pathway is non-functional, these toxic DSBs cannot be repaired, resulting in genomic instability and selective cancer cell death.[10][11][12] This application note provides key protocols and data for researchers studying the effects of PARP inhibitors on cancer cells.



Key Signaling Pathway: Synthetic Lethality in HR-Deficient Cells

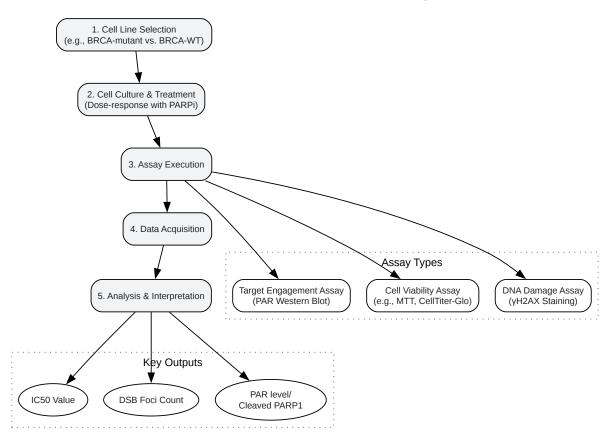
The diagram below illustrates the principle of synthetic lethality, where the inhibition of PARP in a cell with deficient homologous recombination (e.g., BRCA mutation) leads to cell death.







General Workflow for In Vitro PARP Inhibitor Testing



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